

# Deacetylraavidomycin N-oxide CAS number and chemical identifiers.

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## Compound of Interest

Compound Name: *deacetylraavidomycin N-oxide*

Cat. No.: B053466

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## Deacetylraavidomycin N-oxide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Deacetylraavidomycin N-oxide** is an antibiotic belonging to the angucycline class of natural products. First isolated from the fermentation broth of *Streptomyces ravidus* S50905, this compound has demonstrated both antibacterial and antitumor activities.<sup>[1]</sup> This technical guide provides a comprehensive overview of the available information on **Deacetylraavidomycin N-oxide**, including its chemical identifiers, biological properties, and insights into its mechanism of action based on related compounds.

### Chemical Identifiers and Physicochemical Properties

A summary of the key chemical identifiers for **Deacetylraavidomycin N-oxide** is presented below.

Identifier	Value	Source
CAS Number	114494-30-3	PubChem[2]
Molecular Formula	C <sub>31</sub> H <sub>33</sub> NO <sub>10</sub>	PubChem[2]
PubChem CID	133983	PubChem[2]
Synonyms	Desacetylravidomycin N-oxide, Ravidomycin N-oxide	PubChem[2]
InChI	InChI=1S/C31H33NO10/c1-8- 16-11-19-23(21(12-16)38- 6)18-13-22(39-7)25-20(34)10- 9-17(24(25)29(18)42- 31(19)36)30- 27(35)26(32(4,5)37)28(14(2)4 0-30)41-15(3)33/h8-14,26- 28,30,34-35H,1H2,2- 7H3/t14-,26-,27-,28+,30+/m1/s 1	PubChem
InChIKey	JDRNEUMZVBWRJJ- LSXWJJIVSA-N	PubChem
SMILES	CC1C(C(C(C(O1)C2=C3C(=C( C=C2)O)C(=CC4=C3OC(=O)C 5=C4C(=CC(=C5)C=C)OC)OC )O)N+(C)(C)[O-])OC(=O)C	PubChem

## Biological Activity

**Deacetylravidomycin N-oxide** exhibits a range of biological activities, primarily as an antibiotic against Gram-positive bacteria and as a cytotoxic agent against certain cancer cell lines.

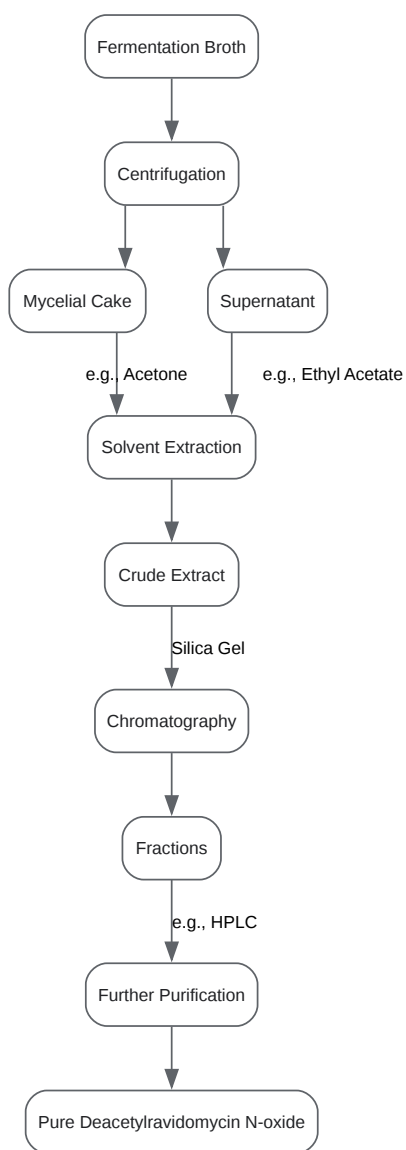
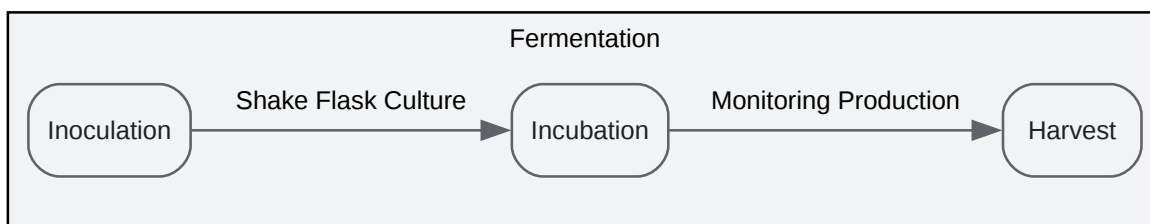
Activity Type	Details	Source
Antibacterial	Active against Gram-positive bacteria.	MedchemExpress[1]
Antitumor	Demonstrates activity against P388 leukemia and Meth A fibrosarcoma.	MedchemExpress[1]

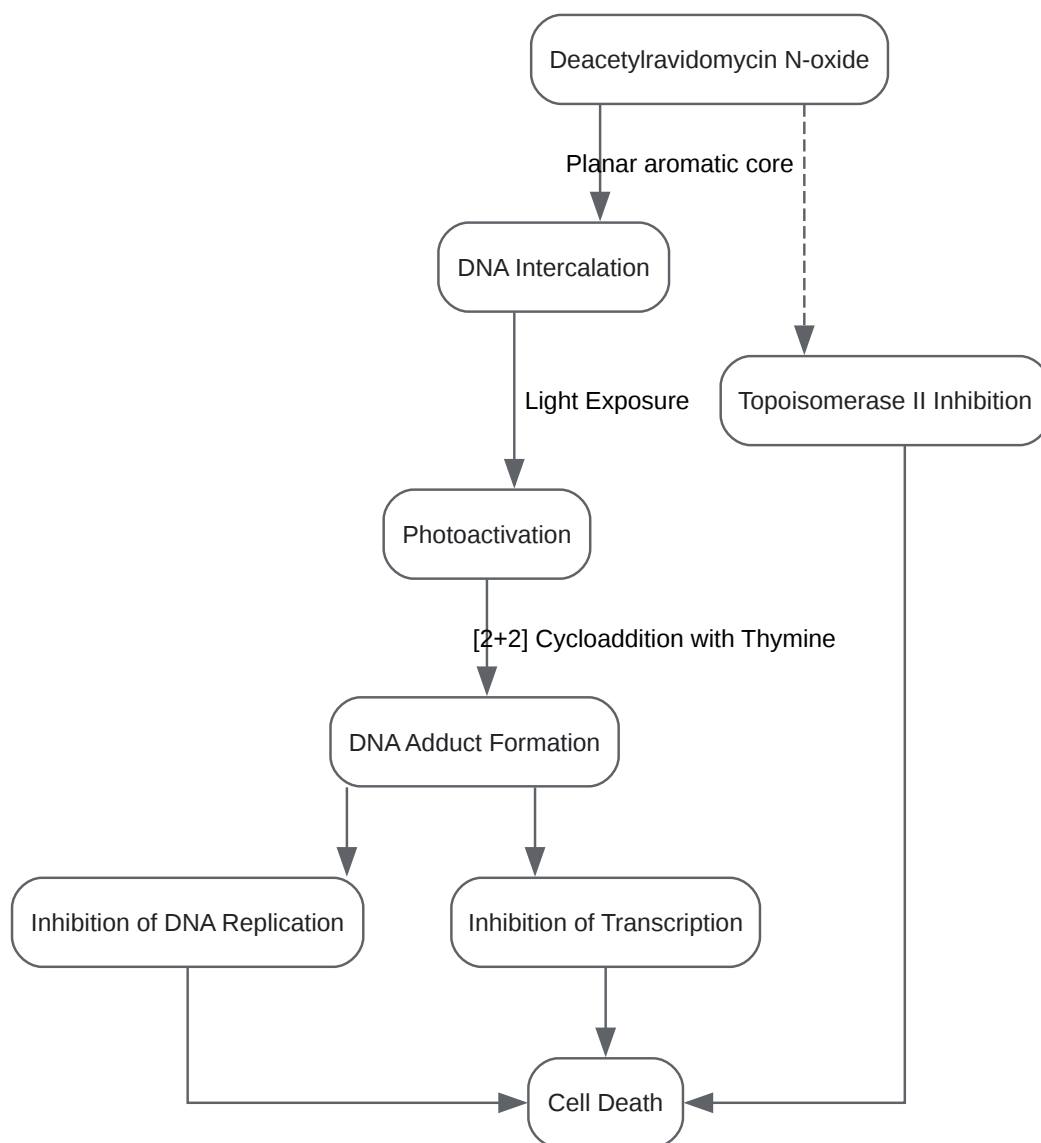
## Experimental Protocols

Detailed experimental protocols for the fermentation, isolation, and characterization of **Deacetylravidomycin N-oxide** were described in the initial discovery paper. While the full text is not widely available, the following outlines the key steps based on published information.

### Fermentation of *Streptomyces ravidus* S50905

The production of **Deacetylravidomycin N-oxide** is achieved through the fermentation of *Streptomyces ravidus* S50905. While specific media components and fermentation parameters are not fully detailed in the available literature, a general workflow can be inferred.





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## References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]

- 2. deacetylavidomycin N-oxide | C<sub>31</sub>H<sub>33</sub>NO<sub>10</sub> | CID 133983 - PubChem [pubchem.ncbi.nlm.nih.gov]
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